

Physical properties of N-Allylacetamide (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Allylacetamide**

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Technical Guide: Physical Properties of N-Allylacetamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the core physical properties of **N-Allylacetamide**, a secondary amide of interest in various research and development applications. The document outlines its boiling point and density, presents generalized experimental protocols for their determination, and includes a schematic for its common synthesis route.

Core Physical and Chemical Properties

N-Allylacetamide (IUPAC name: N-(prop-2-en-1-yl)acetamide) is an organic compound featuring an allyl group bonded to the nitrogen atom of an acetamide. This structure imparts specific physical and chemical characteristics relevant to its application in synthesis and material science.

Quantitative Data Summary

The reported physical properties of **N-Allylacetamide** exhibit some variation across different sources. The following table summarizes the available quantitative data. It is recommended that users verify these properties through experimental analysis for their specific applications.

Physical Property	Reported Value(s)	Source(s)
Boiling Point	227.3°C at 760 mmHg	[1] [2]
97 to 102°C at 14 Torr	[3]	
Density	0.884 g/cm ³	[1]
~1.4582 g/cm ³ at 23°C	[3]	
Molecular Formula	C ₅ H ₉ NO	[1] [4]
Molecular Weight	99.13 g/mol	[3] [4]

Experimental Protocols for Property Determination

While specific, detailed experimental reports for the determination of **N-Allylacetamide**'s physical properties are not readily available in the literature, this section outlines widely accepted, general protocols for measuring the boiling point and density of liquid organic compounds. These methodologies can be adapted for the characterization of **N-Allylacetamide**.

Boiling Point Determination

The boiling point of a liquid is a key indicator of its volatility and purity. Several methods can be employed for its determination, with the choice often depending on the available sample volume.

1. Distillation Method (for sample volumes \geq 5 mL):

- Apparatus: A simple distillation setup is assembled using a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- Procedure:
 - The liquid sample (at least 5 mL) is placed in the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
 - The flask is heated gently.

- As the liquid boils and the vapor condenses, the temperature is monitored.
- The boiling point is recorded as the highest stable temperature observed on the thermometer during the distillation process.
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

2. Reflux Method:

- Apparatus: A round-bottom flask is fitted with a condenser in a vertical position. A thermometer is positioned so that its bulb is immersed in the vapor phase above the boiling liquid.
- Procedure:
 - The sample is placed in the flask with boiling chips and heated to a gentle boil.
 - The liquid will vaporize and then condense, returning to the flask.
 - The thermometer will register the temperature of the hot vapor, which corresponds to the boiling point at the given pressure.

3. Thiele Tube Method (for small sample volumes <1 mL):

- Apparatus: A Thiele tube, a small test tube, a capillary tube, a thermometer, and a heat source.
- Procedure:
 - A small amount of the liquid is placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid.
 - The test tube is attached to a thermometer and placed in the Thiele tube containing a high-boiling point oil.
 - The Thiele tube is heated, and as the temperature rises, a stream of bubbles will emerge from the capillary tube.

- The heat is removed, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.

Density Measurement

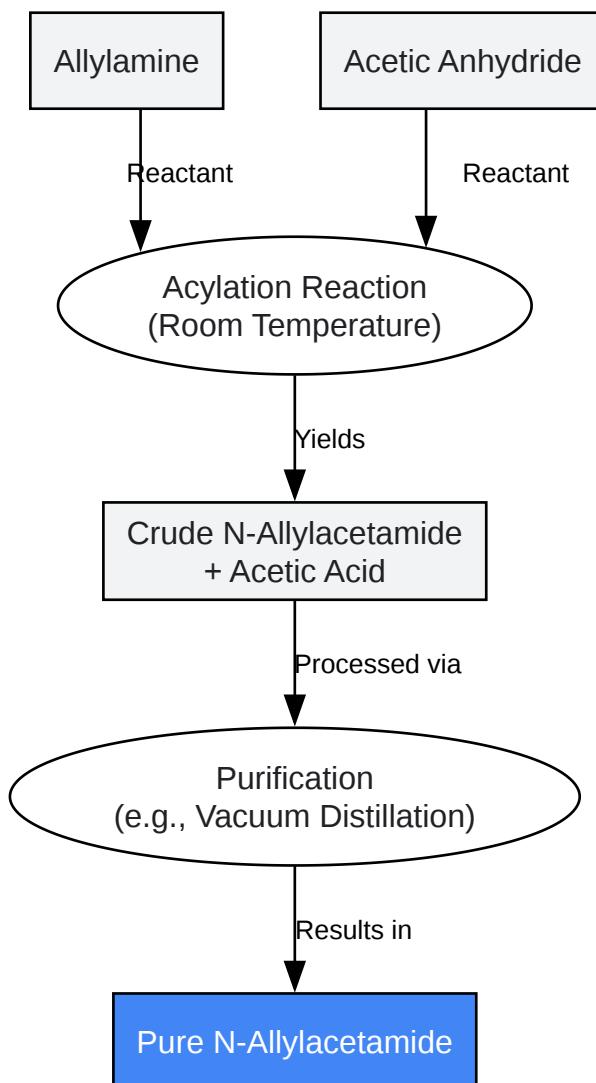
Density is a fundamental physical property that can be determined with high precision using various methods.

1. Pycnometry (Gravimetric Method):

- Apparatus: A pycnometer (a glass flask with a precise volume), and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - It is then filled with the liquid sample, ensuring no air bubbles are trapped, and weighed again. The temperature of the liquid is recorded.
 - The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water) at the same temperature, and weighed.
 - The density of the sample is calculated using the weights of the sample, the reference liquid, and the known density of the reference liquid.

Synthesis of N-Allylacetamide

A common and straightforward method for the synthesis of **N-Allylacetamide** is the acylation of allylamine using an acetylating agent such as acetic anhydride or acetyl chloride. The following diagram illustrates the general workflow for this synthesis.



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Caption: General workflow for the synthesis of **N-Allylacetamide**.

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